

Comparative Efficacy of AZ13824374 in Cancer Cell Lines: A Guide for Researchers

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Compound of Interest

Compound Name: AZ13824374

Cat. No.: B10827932

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An in-depth analysis of the ATAD2 bromodomain inhibitor **AZ13824374** and its performance against other selective inhibitors, providing key data and experimental insights for cancer research professionals.

Introduction

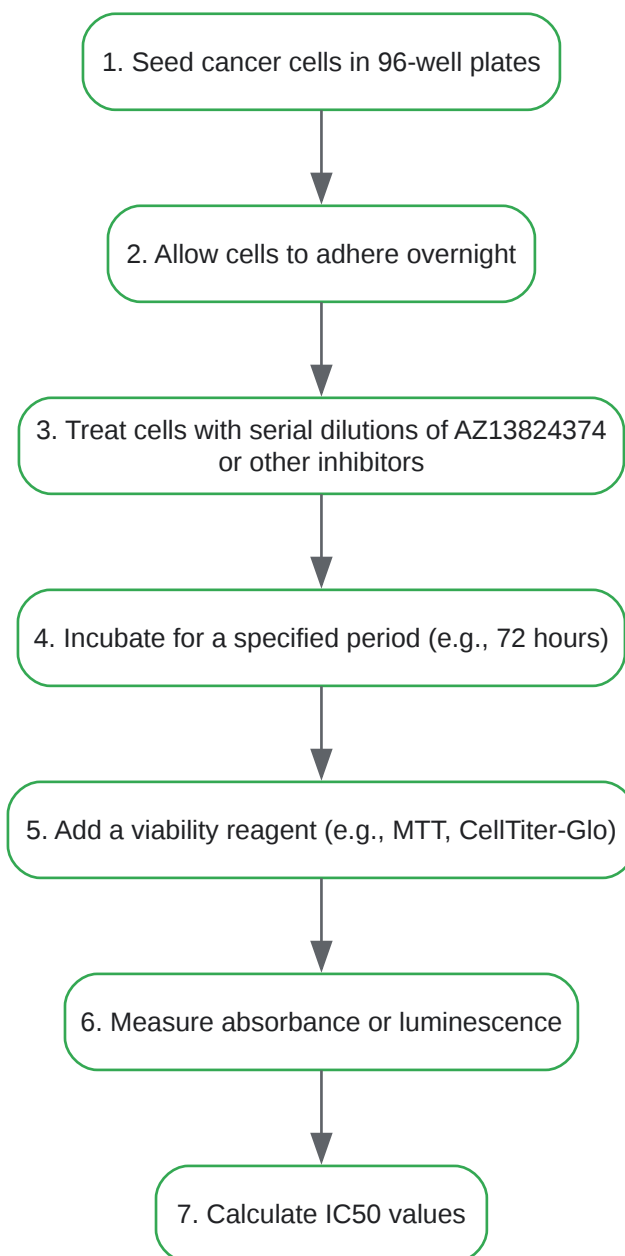
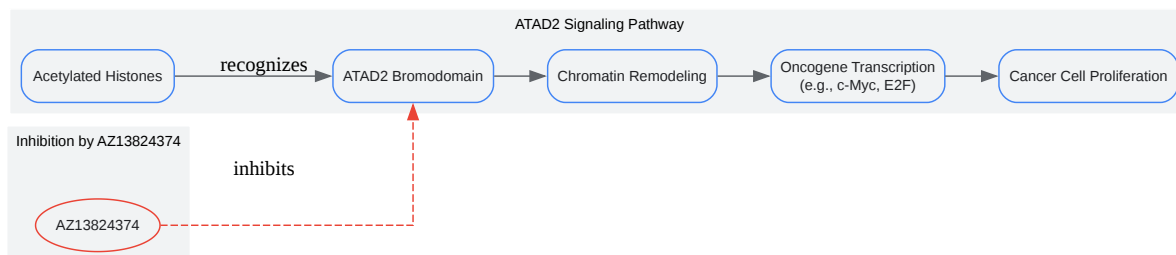
AZ13824374 is a potent and selective inhibitor of the ATAD2 (ATPase Family AAA Domain Containing 2) bromodomain, a protein implicated in the progression of various cancers. Overexpression of ATAD2 is linked to poor prognosis in several malignancies, making it a compelling target for therapeutic intervention. This guide provides a comparative analysis of the efficacy of **AZ13824374** in various cancer cell line panels, with supporting data from preclinical studies. We also present data for other known ATAD2 inhibitors, GSK8814 and BAY-850, to offer a broader context for its performance.

Mechanism of Action: Targeting ATAD2

ATAD2 is an epigenetic reader protein that plays a crucial role in chromatin organization and gene transcription. Its bromodomain recognizes and binds to acetylated lysine residues on histones, a key step in the regulation of gene expression. In many cancers, the overexpression of ATAD2 is associated with the activation of oncogenic signaling pathways, including the Rb/E2F-cMyc and PI3K/AKT pathways, which drive cell proliferation and survival.

AZ13824374 functions by competitively binding to the acetyl-lysine binding pocket of the ATAD2 bromodomain. This inhibition disrupts the interaction of ATAD2 with chromatin, thereby

modulating the transcription of cancer-promoting genes and leading to an anti-proliferative effect.





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